

Solubility Profile of Disperse Red 278 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Disperse Red 278

Cat. No.: B1595276

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the solubility characteristics of **Disperse Red 278** in organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a detailed experimental protocol for determining the solubility of **Disperse Red 278**, alongside qualitative solubility information for structurally related compounds.

Introduction to Disperse Red 278

Disperse Red 278 is a monoazo dye used in the textile industry for dyeing polyester fabrics. Like other disperse dyes, it is characterized by its low water solubility and its ability to be finely dispersed in an aqueous medium for application to hydrophobic fibers. Understanding its solubility in various organic solvents is crucial for a range of applications beyond textiles, including in research and development for formulations, analytical method development, and material science.

Solubility Data

A thorough search of scientific databases and chemical literature did not yield specific quantitative solubility data for **Disperse Red 278** in a range of organic solvents. However, based on the general characteristics of disperse dyes and information available for structurally similar compounds such as Disperse Red 1, a qualitative solubility profile can be inferred.

Qualitative Solubility:

Disperse dyes are generally soluble in polar aprotic solvents and some polar protic solvents, as well as aromatic hydrocarbons. For instance, Disperse Red 1 is known to be soluble in ethanol, acetone, and benzene. It is also anticipated that **Disperse Red 278** would exhibit solubility in solvents such as:

- Dimethyl sulfoxide (DMSO)
- Dimethylformamide (DMF)
- Acetone
- Ethanol
- Toluene
- Chloroform

The following table is provided as a template for researchers to populate with experimentally determined solubility data.

Table 1: Experimentally Determined Solubility of **Disperse Red 278**

Organic Solvent	Chemical Class	Molar Mass (g/mol)	Polarity Index	Solubility (g/L) at 25°C	Observations
Acetone	Ketone	58.08	5.1		
Chloroform	Halogenated	119.38	4.1		
Dimethylformamide (DMF)	Amide	73.09	6.4		
Dimethyl sulfoxide (DMSO)	Sulfoxide	78.13	7.2		
Ethanol	Alcohol	46.07	4.3		
Toluene	Aromatic HC	92.14	2.4		

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **Disperse Red 278** in organic solvents using a UV-Vis spectrophotometric method. This method is widely used for colored compounds due to its sensitivity and accuracy.

Objective: To quantify the solubility of **Disperse Red 278** in various organic solvents at a specified temperature (e.g., 25°C).

Materials:

- **Disperse Red 278** (high purity)
- Selected organic solvents (analytical grade)
- Volumetric flasks (Class A)
- Pipettes (Class A)
- Syringe filters (0.45 µm, solvent-compatible)

- UV-Vis spectrophotometer
- Cuvettes (quartz or glass, appropriate for the solvent and wavelength range)
- Analytical balance
- Thermostatically controlled shaker or water bath

Methodology:

- Preparation of Calibration Curve: a. Prepare a stock solution of **Disperse Red 278** of a known concentration (e.g., 100 mg/L) in the chosen organic solvent. b. From the stock solution, prepare a series of standard solutions of decreasing concentrations (e.g., 50, 25, 12.5, 6.25, 3.125 mg/L) by serial dilution. c. Determine the wavelength of maximum absorbance (λ_{max}) of **Disperse Red 278** in the specific solvent by scanning the spectrum of one of the standard solutions. d. Measure the absorbance of each standard solution at the λ_{max} . e. Plot a graph of absorbance versus concentration to create a calibration curve. The curve should be linear and pass through the origin (or close to it). Determine the equation of the line ($y = mx + c$) and the correlation coefficient (R^2), which should be > 0.99 .
- Sample Preparation for Solubility Measurement: a. Add an excess amount of **Disperse Red 278** to a known volume of the organic solvent in a sealed container (e.g., a screw-cap vial). The presence of undissolved solid is essential to ensure saturation. b. Place the container in a thermostatically controlled shaker or water bath set at the desired temperature (e.g., 25°C). c. Agitate the mixture for a sufficient time to reach equilibrium. This may take several hours to a day. It is advisable to perform preliminary experiments to determine the time required to reach equilibrium.
- Measurement and Analysis: a. After reaching equilibrium, allow the undissolved solid to settle. b. Carefully withdraw a sample of the supernatant using a pipette. To avoid aspirating solid particles, it is recommended to use a syringe fitted with a solvent-compatible 0.45 μm filter to draw the sample. c. Dilute the saturated solution with the same solvent to a concentration that falls within the linear range of the calibration curve. The dilution factor must be accurately recorded. d. Measure the absorbance of the diluted solution at the λ_{max} . e. Using the equation from the calibration curve, calculate the concentration of the diluted solution. f. Multiply the calculated concentration by the dilution factor to determine the

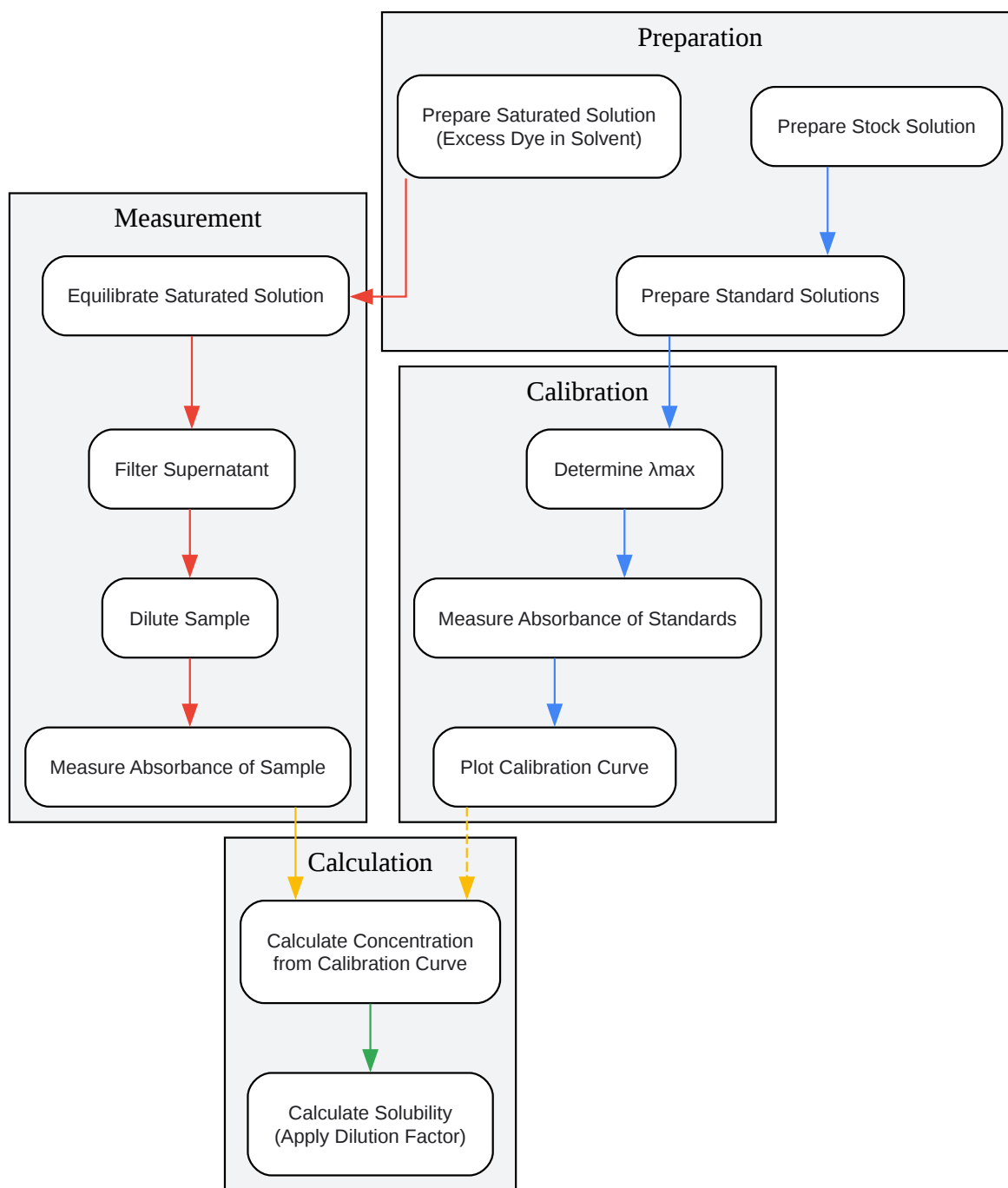
concentration of the saturated solution, which represents the solubility of **Disperse Red 278** in that solvent at the specified temperature.

Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **Disperse Red 278** and all solvents used.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **Disperse Red 278**.



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Caption: Experimental workflow for solubility determination.

This guide provides a framework for researchers to systematically determine the solubility of **Disperse Red 278** in various organic solvents. The provided experimental protocol and workflow diagram offer a clear and structured approach to generating reliable and reproducible solubility data.

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